

A Technical Guide to the Physical Properties of 3-Methylheptan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylheptan-2-one

Cat. No.: B165630

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This technical guide provides an in-depth overview of the key physical properties of **3-Methylheptan-2-one**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who require precise data and standardized methodologies for handling this compound.

Introduction to 3-Methylheptan-2-one

3-Methylheptan-2-one (CAS No: 2371-19-9) is an organic compound with the chemical formula $C_8H_{16}O$. It is a ketone that finds applications as a solvent and as an intermediate in various chemical syntheses. A thorough understanding of its physical properties is essential for its proper use, storage, and application in scientific research and industrial processes.

Physical Properties

The primary physical properties of **3-Methylheptan-2-one**, its boiling point and density, are summarized below. The data presented are compiled from various sources, and a range of values has been reported, which is common for chemical data.

Table 1: Physical Properties of **3-Methylheptan-2-one**

Physical Property	Value	Units
Boiling Point	155 - 167	°C
157.85[1]	°C	
167 (at 760 mmHg)[2]	°C	
Density	0.811 - 0.8218	g/cm ³
0.8218[1]	g/cm ³	
0.811[2]	g/cm ³	

Experimental Protocols

Accurate determination of physical properties relies on standardized experimental procedures. The following sections detail the methodologies for measuring the boiling point and density of a volatile organic liquid like **3-Methylheptan-2-one**.

3.1. Determination of Boiling Point (ASTM D1078)

The standard test method for determining the distillation range of volatile organic liquids is outlined in ASTM D1078.[1][3][4][5][6] This method is applicable for liquids with boiling points between 30 and 350 °C.

Principle: This method involves the distillation of a measured volume of the liquid under controlled conditions. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. During distillation, the temperature of the vapor is recorded as the liquid boils and condenses.

Apparatus:

- Distillation flask
- Condenser
- Heating mantle or bath
- Calibrated thermometer or temperature probe

- Graduated cylinder for collecting the distillate

Procedure:

- A precise volume of the liquid sample is placed in the distillation flask.
- The apparatus is assembled, ensuring the thermometer bulb is correctly positioned to measure the temperature of the vapor.
- The sample is heated, and the temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.
- Heating is continued, and the temperature is observed as the distillation proceeds. The temperature range over which the liquid distills is recorded.
- For a pure substance, the boiling point should remain relatively constant throughout the distillation.

3.2. Determination of Density (ASTM D4052)

The density of liquids can be accurately determined using a digital density meter, as described in ASTM D4052.^{[2][7][8][9][10]} This method is widely used in the petroleum and chemical industries for its high precision.

Principle: This method is based on the oscillating U-tube principle.^[2] A small volume of the liquid sample is introduced into a U-shaped tube, which is then electronically excited to oscillate. The frequency of oscillation is dependent on the mass of the sample in the tube. By calibrating the instrument with fluids of known density, the density of the sample can be accurately determined from its oscillation frequency.

Apparatus:

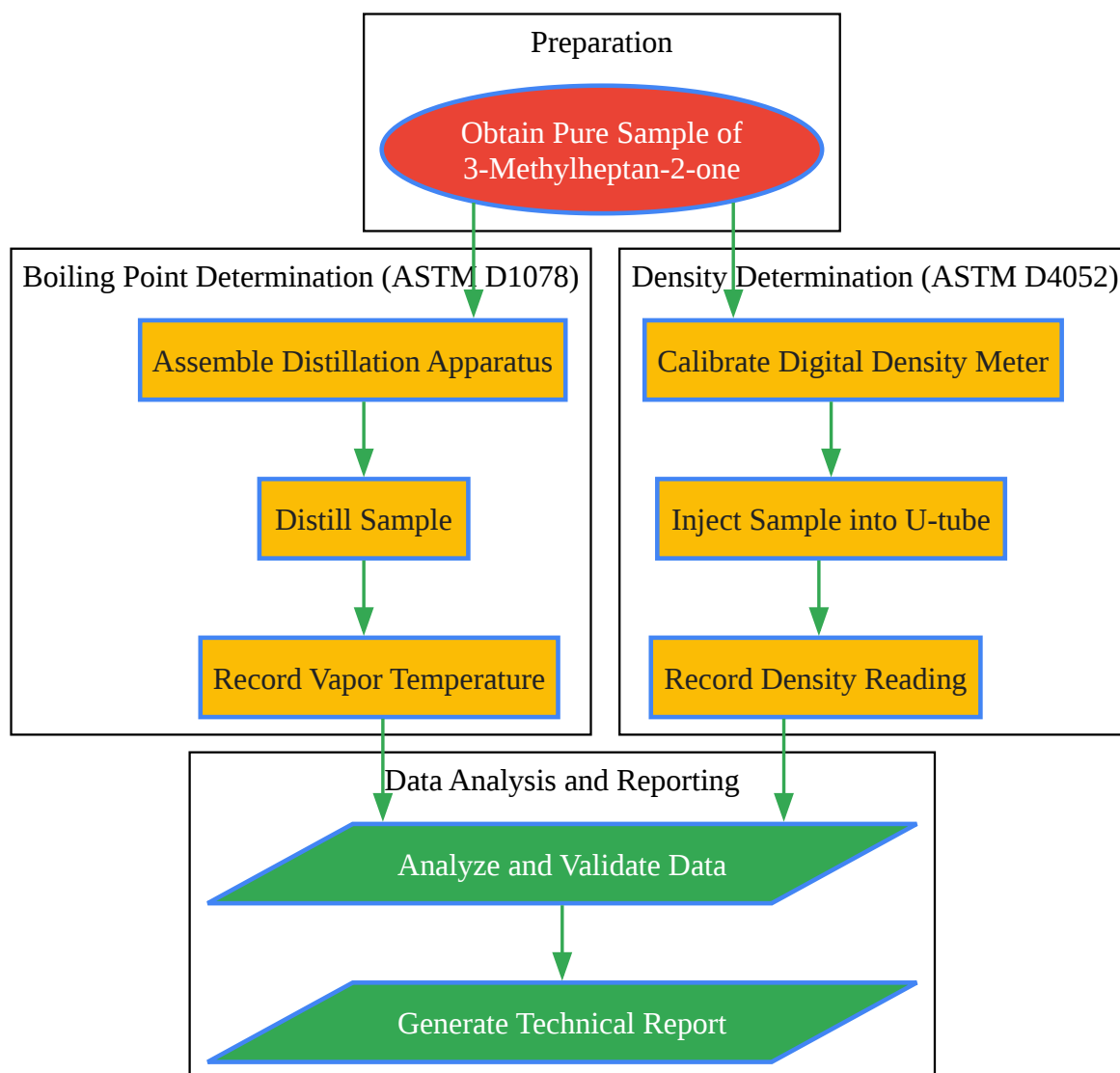
- Digital density meter with an oscillating U-tube
- Syringe or autosampler for sample injection
- Thermostatic control for the measuring cell

Procedure:

- The instrument is calibrated using at least two standards of known density (e.g., dry air and pure water).
- The temperature of the measuring cell is set to the desired value and allowed to stabilize.
- A small volume of the **3-Methylheptan-2-one** sample is injected into the U-tube, ensuring no air bubbles are present.
- The instrument measures the oscillation period of the U-tube containing the sample and calculates the density.
- The measurement is typically repeated to ensure accuracy and repeatability.

Workflow for Physical Property Determination

The logical flow for determining the physical properties of a chemical compound like **3-Methylheptan-2-one** is depicted in the following diagram.



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Caption: Workflow for Determining Physical Properties.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 3-Methylheptan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165630#physical-properties-of-3-methylheptan-2-one-boiling-point-density>]

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